

Application Notes: Malformin A1 as a Tool for Studying Oxidative Stress

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Compound of Interest

Compound Name: *Malformin A1*

Cat. No.: *B1361175*

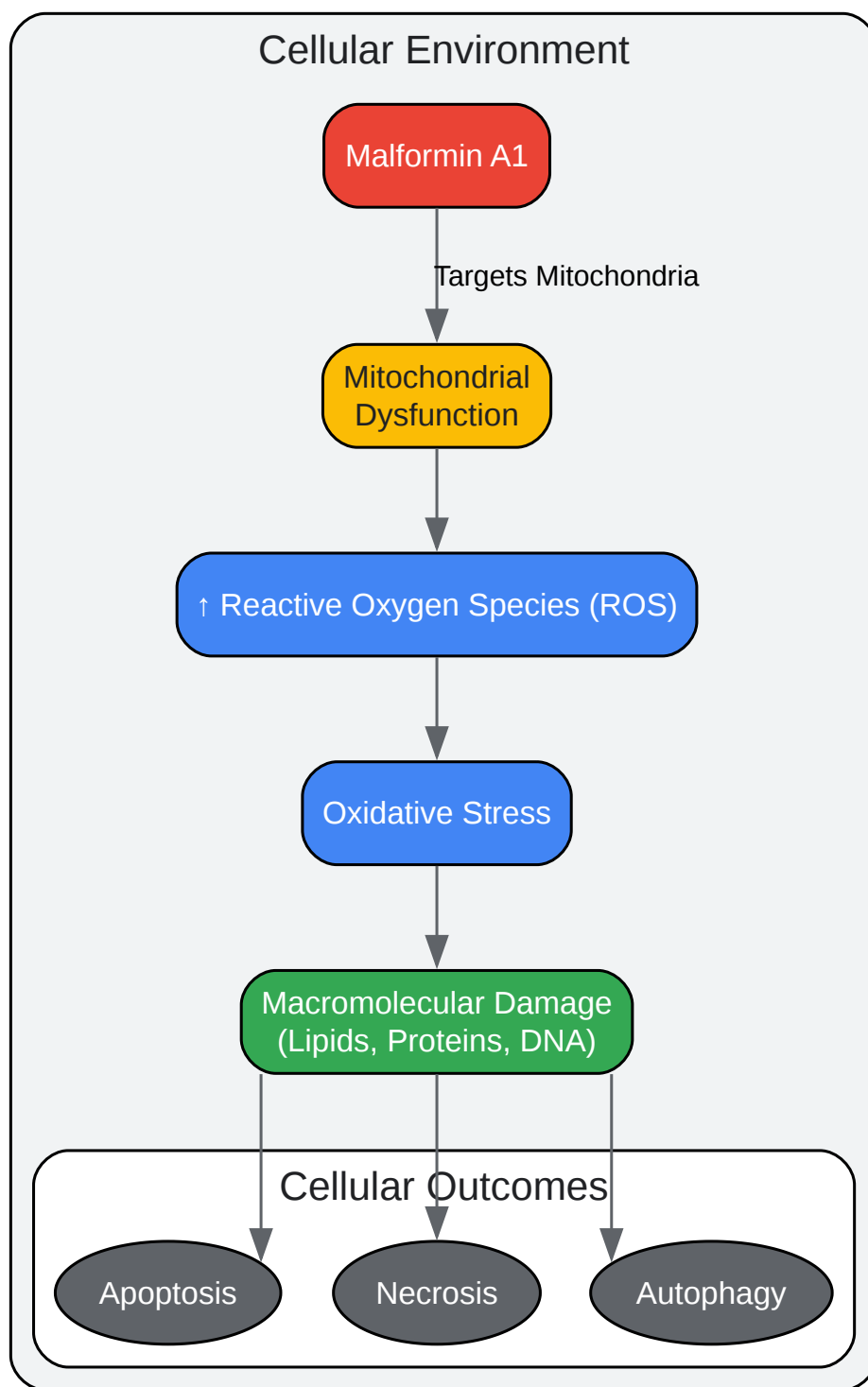
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Introduction

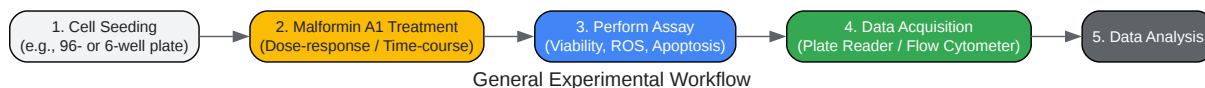
Malformin A1 is a cyclic pentapeptide produced by the fungus *Aspergillus niger*. It is recognized for its potent cytotoxic activities across a range of human cancer cell lines. The primary mechanism underlying its cytotoxicity involves the induction of significant oxidative stress, originating from mitochondrial damage. **Malformin A1** triggers a rapid accumulation of intracellular Reactive Oxygen Species (ROS), leading to a decrease in mitochondrial membrane potential, and subsequent activation of multiple cell death pathways, including apoptosis, necrosis, and autophagy. These characteristics make **Malformin A1** a valuable chemical tool for researchers studying the mechanisms of oxidative stress, associated signaling pathways, and cell death.

Mechanism of Action

Malformin A1 exerts its biological effects primarily by targeting mitochondria. This interaction leads to mitochondrial dysfunction, characterized by a swift and substantial increase in ROS production and a collapse of the mitochondrial transmembrane potential. The resulting state of excessive oxidative stress inflicts damage on essential macromolecules (lipids, proteins, DNA) and activates downstream signaling cascades. Notably, this can stimulate the AMPK/mTOR pathway, leading to autophagy, and the p38 signaling pathway, which is involved in apoptosis. The culmination of these events is programmed cell death.



Mechanism of Malformin A1-Induced Oxidative Stress



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